

Technical Profile & Safety Guide: 2,6-Dimethyl-3-fluorobenzyl Alcohol

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Compound of Interest

Compound Name: *2,6-Dimethyl-3-fluorobenzyl alcohol*

Cat. No.: *B14018754*

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Part 1: Executive Summary & Molecular Architecture

The Molecular Logic

2,6-Dimethyl-3-fluorobenzyl alcohol represents a specialized scaffold in medicinal chemistry, distinct from its simpler analogs due to the interplay between steric hindrance and electronic modulation.

- The "Orthogonal Clamp" (2,6-Dimethyl): The two methyl groups at the ortho positions create significant steric bulk around the benzylic carbon. In drug design, this "molecular clamp" restricts bond rotation, locking the pharmacophore into a bioactive conformation and retarding metabolic oxidation by Cytochrome P450 enzymes.
- The Electronic Tuner (3-Fluoro): The fluorine atom at the meta position exerts an inductive electron-withdrawing effect (-I), lowering the pKa of the benzylic hydroxyl group slightly compared to the non-fluorinated parent. This modification often improves lipophilicity (LogP) and membrane permeability without introducing the metabolic liability of a chloro- or bromo-substituent.

Identification

- Chemical Name: (3-Fluoro-2,6-dimethylphenyl)methanol
- Molecular Formula: C₉H₁₁FO[1]
- Molecular Weight: 154.18 g/mol [1]
- Structural Class: Fluorinated Benzyl Alcohol[1][2][3]
- Key Application: Intermediate for P-CABs (Potassium-Competitive Acid Blockers) and agrochemical fungicides.

Part 2: Physicochemical Profile

The following data represents the standard profile for high-purity (>98%) research-grade material.

Property	Value / Description	Note
Physical State	Crystalline Solid or Viscous Liquid	Low melting point solid; often supercools to liquid.
Melting Point	45–50 °C	Dependent on polymorphic form.
Boiling Point	~110–115 °C @ 15 mmHg	Extrapolated from analogs.
Density	1.12 g/cm ³	Estimated at 25 °C.
Solubility (Water)	Low (< 1 mg/mL)	Hydrophobic due to methyl/fluoro groups.
Solubility (Organic)	High	Soluble in DCM, MeOH, DMSO, THF.
pKa	~14.8	Benzylic alcohol acidity.
LogP	~2.3	Predicted; indicates good membrane permeability.

Part 3: Health, Safety, & Environment (HSE) Profile

Note: While specific toxicological data for this isomer may be limited, the safety profile is derived from the Structure-Activity Relationship (SAR) of fluorinated benzyl alcohols.

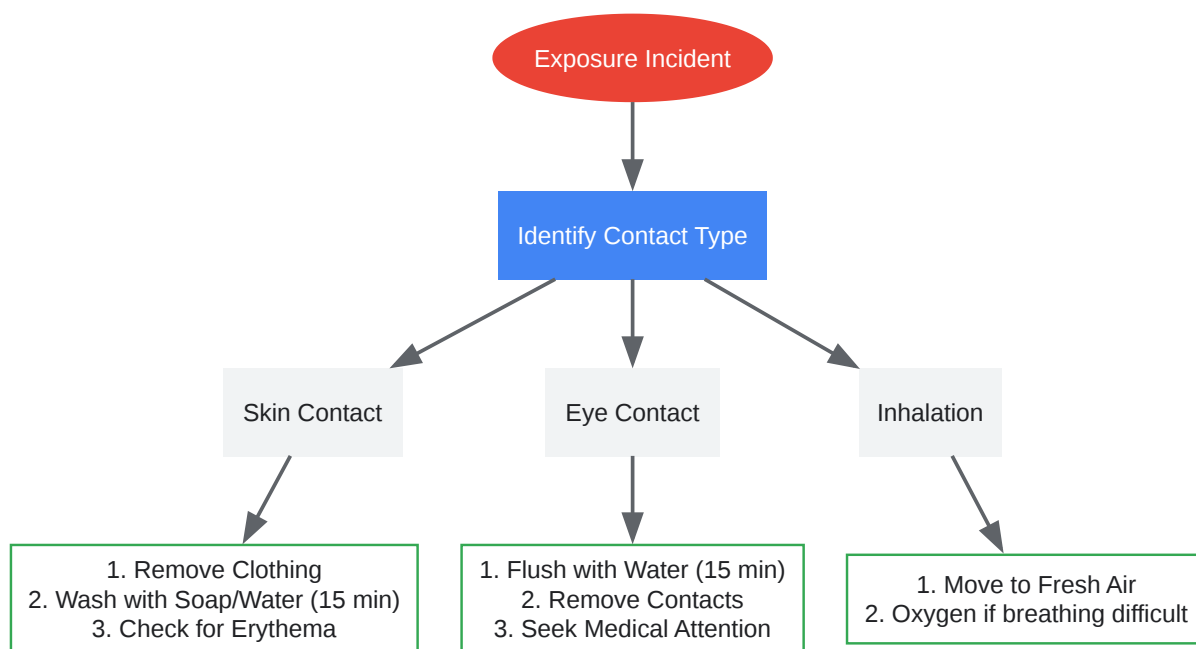
GHS Classification (Derived)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[4][5]
 - H319: Causes serious eye irritation.[4][5][6]
 - H335: May cause respiratory irritation.[4]

Toxicology & Reactivity

- Acute Toxicity: Harmful if swallowed. Benzyl alcohols can be metabolized to benzoic acids; the 2,6-dimethyl substitution may slow this process, potentially prolonging systemic exposure.
- Reactivity:
 - Oxidation: Susceptible to oxidation to 2,6-dimethyl-3-fluorobenzaldehyde or benzoic acid upon exposure to strong oxidizers (CrO_3 , KMnO_4).
 - Halogenation: Reacts with SOCl_2 or PBr_3 to form the corresponding benzyl halide.

Emergency Protocols (Self-Validating)



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Figure 1: Immediate Response Decision Tree for Exposure Incidents.

Part 4: Synthetic Utility & Protocols

Synthesis Route (Reduction Strategy)

The most reliable route for laboratory synthesis is the reduction of 2,6-dimethyl-3-fluorobenzaldehyde or the corresponding benzoic acid.

Reagents: Sodium Borohydride (NaBH_4), Methanol (MeOH).

Step-by-Step Protocol:

- Preparation: Dissolve 2,6-dimethyl-3-fluorobenzaldehyde (1.0 eq) in anhydrous MeOH (10 mL/g) under N_2 atmosphere. Cool to 0 °C.
- Addition: Add NaBH_4 (1.1 eq) portion-wise over 15 minutes. Caution: Hydrogen gas evolution.
- Reaction: Stir at 0 °C for 30 mins, then warm to Room Temperature (RT) for 1 hour.

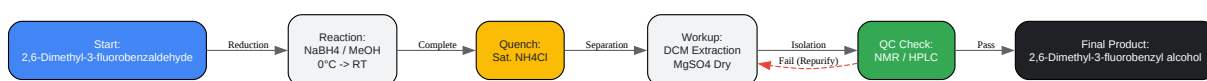
- Validation (TLC/LCMS): Check for disappearance of aldehyde peak.
- Quench: Carefully add saturated NH_4Cl solution.
- Extraction: Extract with Dichloromethane (DCM). Wash organic layer with Brine.
- Purification: Dry over MgSO_4 , concentrate, and recrystallize from Hexane/EtOAc if solid, or distill if liquid.

Quality Control (QC) Parameters

To ensure the material is suitable for drug development, the following QC metrics must be met:

Test	Acceptance Criteria	Method
Purity (HPLC)	$\geq 98.0\%$	UV @ 254 nm
^1H NMR	Consistent with structure	CDCl_3 , 400 MHz
Water Content	$\leq 0.5\%$	Karl Fischer
Residual Solvents	< ICH Limits	GC-HS

Synthesis Workflow Visualization



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Figure 2: Standard Operating Procedure (SOP) for Synthesis.

Part 5: Handling & Stability

Storage Conditions

- Temperature: Store at 2–8 °C (Refrigerate).

- Atmosphere: Hygroscopic; store under Nitrogen or Argon.
- Container: Amber glass to prevent potential photo-degradation.

Incompatibility

- Strong Oxidizers: Risk of fire or explosion.[6]
- Acid Chlorides/Anhydrides: Rapid exothermic reaction generating HCl/Heat.

Disposal

Dissolve in a combustible solvent (e.g., acetone) and burn in a chemical incinerator equipped with an afterburner and scrubber. Do not flush into sewer systems; fluorinated compounds can persist in water treatment cycles.

References

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